

"1-(5-Bromopyridin-2-yl)piperidin-4-ol" molecular weight

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Compound of Interest

Compound Name: 1-(5-Bromopyridin-2-yl)piperidin-4-ol

Cat. No.: B114847

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An In-depth Technical Guide on the Molecular Weight of **1-(5-Bromopyridin-2-yl)piperidin-4-ol**

This technical guide provides a detailed analysis of the molecular weight of the chemical compound **1-(5-Bromopyridin-2-yl)piperidin-4-ol**, intended for researchers, scientists, and professionals in the field of drug development.

Molecular Structure and Formula

The chemical structure of **1-(5-Bromopyridin-2-yl)piperidin-4-ol** consists of a pyridine ring substituted with a bromine atom at the 5-position and a piperidin-4-ol group at the 2-position. The molecular formula for this compound is determined to be $C_{10}H_{13}BrN_2O$.

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in a molecule. The calculation for **1-(5-Bromopyridin-2-yl)piperidin-4-ol** is based on its molecular formula and the standard atomic weights of its constituent elements.

The standard atomic weights used for this calculation are:

- Carbon (C): 12.011 g/mol
- Hydrogen (H): 1.008 g/mol

- Bromine (Br): 79.904 g/mol [[1](#)][[2](#)][[3](#)][[4](#)]
- Nitrogen (N): 14.007 g/mol [[5](#)][[6](#)][[7](#)][[8](#)][[9](#)]
- Oxygen (O): 15.999 g/mol [[10](#)][[11](#)][[12](#)][[13](#)]

The molecular weight is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) +
(Number of Br atoms × Atomic weight of Br) + (Number of N atoms × Atomic weight of N) +
(Number of O atoms × Atomic weight of O)

$(10 \times 12.011) + (13 \times 1.008) + (1 \times 79.904) + (2 \times 14.007) + (1 \times 15.999) = 120.11 + 13.104 + 79.904 + 28.014 + 15.999 = 257.131 \text{ g/mol}$

This calculated molecular weight is consistent with published data for this compound, which lists the molecular weight as 257.131012.[[14](#)]

Data Presentation

The following table summarizes the contribution of each element to the total molecular weight of **1-(5-Bromopyridin-2-yl)piperidin-4-ol**.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight Contribution (g/mol)
Carbon	C	10	12.011[15][16] [17][18][19]	120.110
Hydrogen	H	13	1.008[20][21][22] [23][24]	13.104
Bromine	Br	1	79.904[1][2][3][4] [25]	79.904
Nitrogen	N	2	14.007[5][6][7][8] [9]	28.014
Oxygen	O	1	15.999[10][11] [12][13][26]	15.999
Total	257.131			

Experimental Protocols

The determination of the molecular weight of a compound like **1-(5-Bromopyridin-2-yl)piperidin-4-ol** is typically confirmed experimentally using mass spectrometry.

Protocol for Mass Spectrometry Analysis:

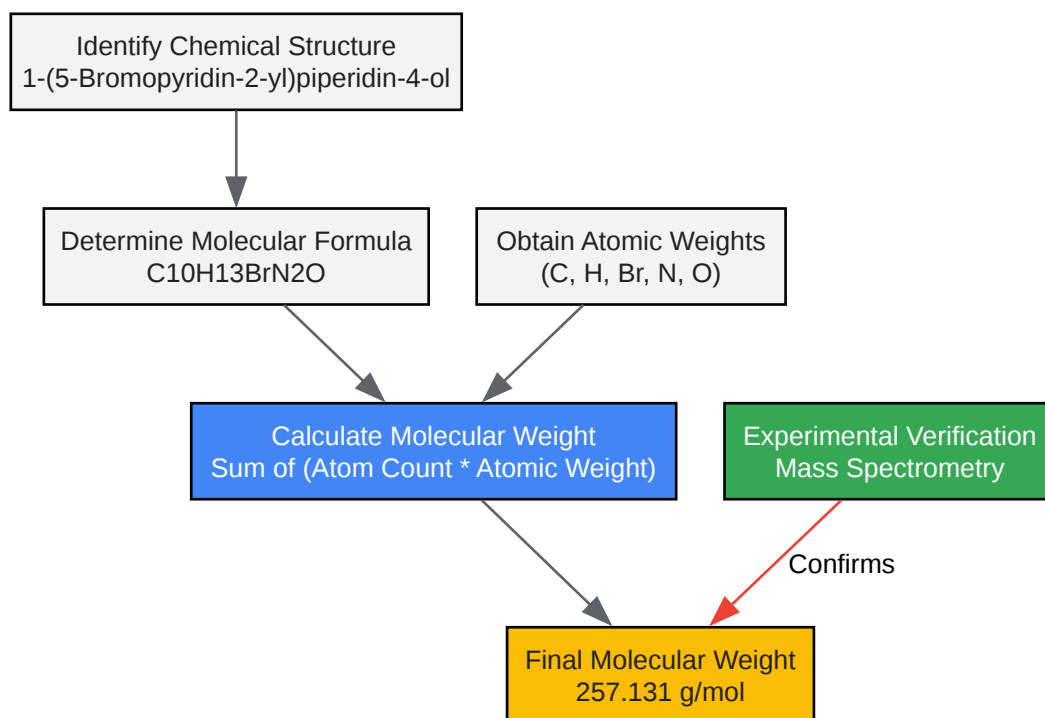
- **Sample Preparation:** A small, accurately weighed sample of **1-(5-Bromopyridin-2-yl)piperidin-4-ol** is dissolved in a suitable volatile solvent, such as methanol or acetonitrile, to a concentration of approximately 1 mg/mL.
- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap mass analyzer, is used. The instrument is calibrated using a known standard to ensure mass accuracy.
- **Ionization:** The sample solution is introduced into the mass spectrometer, and the molecules are ionized. Electrospray ionization (ESI) is a common and suitable technique for this type of

molecule. In ESI, a high voltage is applied to the liquid to create an aerosol, and the solvent evaporates to produce charged molecular ions.

- **Mass Analysis:** The ionized molecules are then separated based on their mass-to-charge ratio (m/z) in the mass analyzer.
- **Data Acquisition and Analysis:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the protonated molecule $[M+H]^+$ is identified. For **1-(5-Bromopyridin-2-yl)piperidin-4-ol**, this would be expected at an m/z of approximately 258.139. The high-resolution instrument provides a highly accurate mass measurement, which can be used to confirm the elemental composition.

Visualization

The following diagram illustrates the logical workflow for determining the molecular weight of **1-(5-Bromopyridin-2-yl)piperidin-4-ol**.



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Caption: Workflow for Molecular Weight Determination.

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References

- 1. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 2. periodic-table.tech-publish.com [periodic-table.tech-publish.com]
- 3. byjus.com [byjus.com]
- 4. periodic-table.tech-publish.com [periodic-table.tech-publish.com]
- 5. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. Nitrogen | Definition, Symbol, Uses, Properties, Atomic Number, & Facts | Britannica [britannica.com]
- 7. m.youtube.com [m.youtube.com]
- 8. Atomic Weights and Isotopic Compositions for Nitrogen [physics.nist.gov]
- 9. Nitrogen - Wikipedia [en.wikipedia.org]
- 10. princeton.edu [princeton.edu]
- 11. Oxygen - Wikipedia [en.wikipedia.org]
- 12. quora.com [quora.com]
- 13. Atomic Weight of Oxygen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 14. cymitquimica.com [cymitquimica.com]
- 15. quora.com [quora.com]
- 16. Isotopes Matter [isotopesmatter.com]
- 17. Atomic/Molar mass [westfield.ma.edu]
- 18. byjus.com [byjus.com]
- 19. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]

- 20. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 21. quora.com [quora.com]
- 22. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 23. Hydrogen - Wikipedia [en.wikipedia.org]
- 24. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- 25. Atomic Weights and Isotopic Compositions for Bromine [physics.nist.gov]
- 26. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
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